

Application Notes and Protocols: Tetrabutylammonium Dichlorobromide for Geminal Bromochlorination

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Compound of Interest

Compound Name: *Tetrabutylammonium
Dichlorobromide*

Cat. No.: *B076075*

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Introduction

Tetrabutylammonium dichlorobromide (TBADCB) has emerged as an efficient and mild reagent for the geminal bromochlorination of α -diazo carbonyl compounds. This method offers a highly selective pathway to synthesize gem-bromo-chloro derivatives, avoiding the formation of common dichlorination or dibromination byproducts.[1][2] The reaction proceeds under mild conditions, catalyzed by copper(II) trifluoromethanesulfonate ($\text{Cu}(\text{OTf})_2$), and utilizes the commercially available and easy-to-handle TBADCB reagent.[2] This one-pot procedure is a valuable tool for synthetic chemists, particularly in the development of complex molecules and pharmaceutical intermediates.

Data Presentation

The following tables summarize the quantitative data for the geminal bromochlorination of various α -diazo carbonyl compounds using **Tetrabutylammonium Dichlorobromide**.

Table 1: Optimization of Reaction Conditions for the Geminal Bromochlorination of Ethyl 2-diazoacetoacetate

Entry	Catalyst (mol%)	Solvent	Temperature (°C)	Yield (%)
1	None	CH ₂ Cl ₂	40	No Reaction
2	Cu(hfacac) ₂ (5)	CH ₂ Cl ₂	40	85
3	Cu(OTf) ₂ (5)	CH ₂ Cl ₂	40	89
4	CuI (20)	CH ₂ Cl ₂	40	Poor
5	Pd(OAc) ₂ (5)	CH ₂ Cl ₂	40	65
6	Pd ₂ (dba) ₃ (5)	CH ₂ Cl ₂	40	55
7	Rh ₂ (OAc) ₄ (2)	CH ₂ Cl ₂	10	91
8	Cu(OTf) ₂ (5)	CHCl ₃	40	89
9	Cu(OTf) ₂ (5)	Toluene	40	25 (+ 36% 4-bromotoluene)
10	Cu(OTf) ₂ (5)	THF	40	65
11	Cu(OTf) ₂ (5)	Dioxane	40	60

Data sourced from Shariff, N., et al. (2015). Tetrahedron Letters.

Table 2: Substrate Scope for the Geminal Bromochlorination of various α -Diazo Carbonyl Compounds

Entry	Substrate	Product	Time (h)	Yield (%)
1	Ethyl 2-diazoacetoacetate	Ethyl 2-bromo-2-chloroacetoacetate	2	89
2	Methyl 2-diazoacetoacetate	Methyl 2-bromo-2-chloroacetoacetate	2	85
3	tert-Butyl 2-diazoacetoacetate	tert-Butyl 2-bromo-2-chloroacetoacetate	2.5	82
4	1-Diazo-1-phenylpropan-2-one	1-Bromo-1-chloro-1-phenylpropan-2-one	2	78
5	2-Diazo-1,3-diphenylpropane-1,3-dione	2-Bromo-2-chloro-1,3-diphenylpropane-1,3-dione	2	88
6	Diethyl 2-diazomalonate	Diethyl 2-bromo-2-chloromalonate	2.5	80
7	N-Methoxy-N-methyl-2-diazoacetamide	N-Methoxy-N-methyl-2-bromo-2-chloroacetamide	3	75

Reaction conditions: Substrate (1 mmol), TBADCB (1.2 mmol), Cu(OTf)₂ (5 mol%), CHCl₃ (5 mL), 40 °C. Data sourced from Shariff, N., et al. (2015). Tetrahedron Letters.

Experimental Protocols

General Protocol for the Geminal Bromochlorination of α -Diazo Carbonyl Compounds

This protocol is a general procedure for the geminal bromochlorination of an α -diazo carbonyl compound using **Tetrabutylammonium Dichlorobromide**.

Materials:

- α -Diazo carbonyl compound (1.0 mmol)
- **Tetrabutylammonium Dichlorobromide** (TBADCB) (1.2 mmol)
- Copper(II) trifluoromethanesulfonate ($\text{Cu}(\text{OTf})_2$) (0.05 mmol, 5 mol%)
- Chloroform (CHCl_3) or Dichloromethane (CH_2Cl_2) (5 mL)
- Round-bottom flask
- Magnetic stirrer and stir bar
- Heating mantle or oil bath with temperature control
- Thin Layer Chromatography (TLC) plate
- Silica gel for column chromatography
- Solvents for column chromatography (e.g., ethyl acetate/hexane mixture)

Procedure:

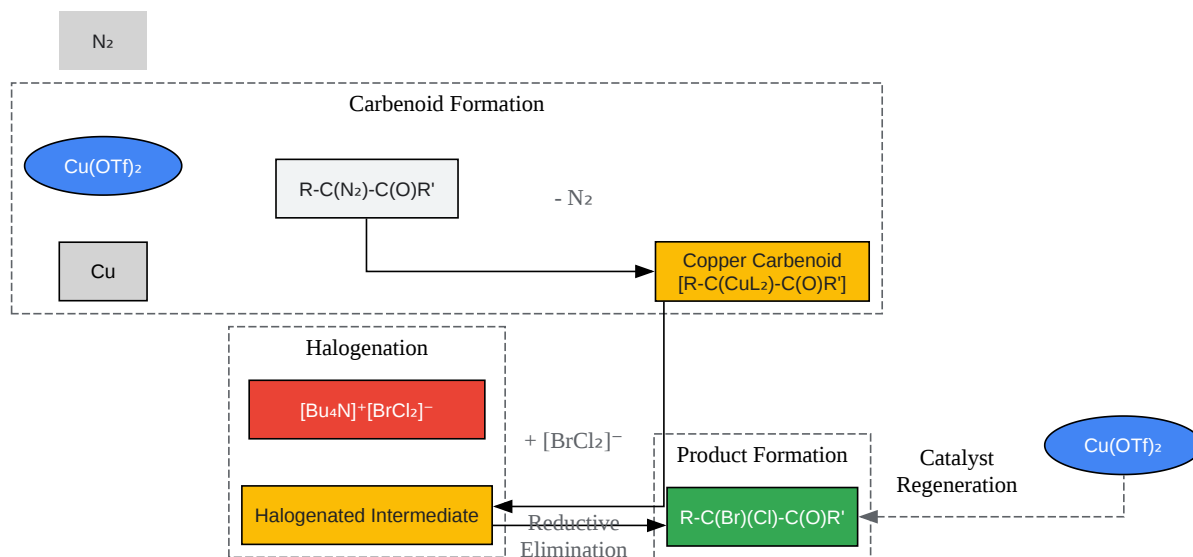
- To a dry round-bottom flask equipped with a magnetic stir bar, add the α -diazo carbonyl compound (1.0 mmol), **Tetrabutylammonium Dichlorobromide** (1.2 mmol), and Copper(II) trifluoromethanesulfonate (0.05 mmol).
- Add chloroform or dichloromethane (5 mL) to the flask.
- Stir the reaction mixture at 40 °C.

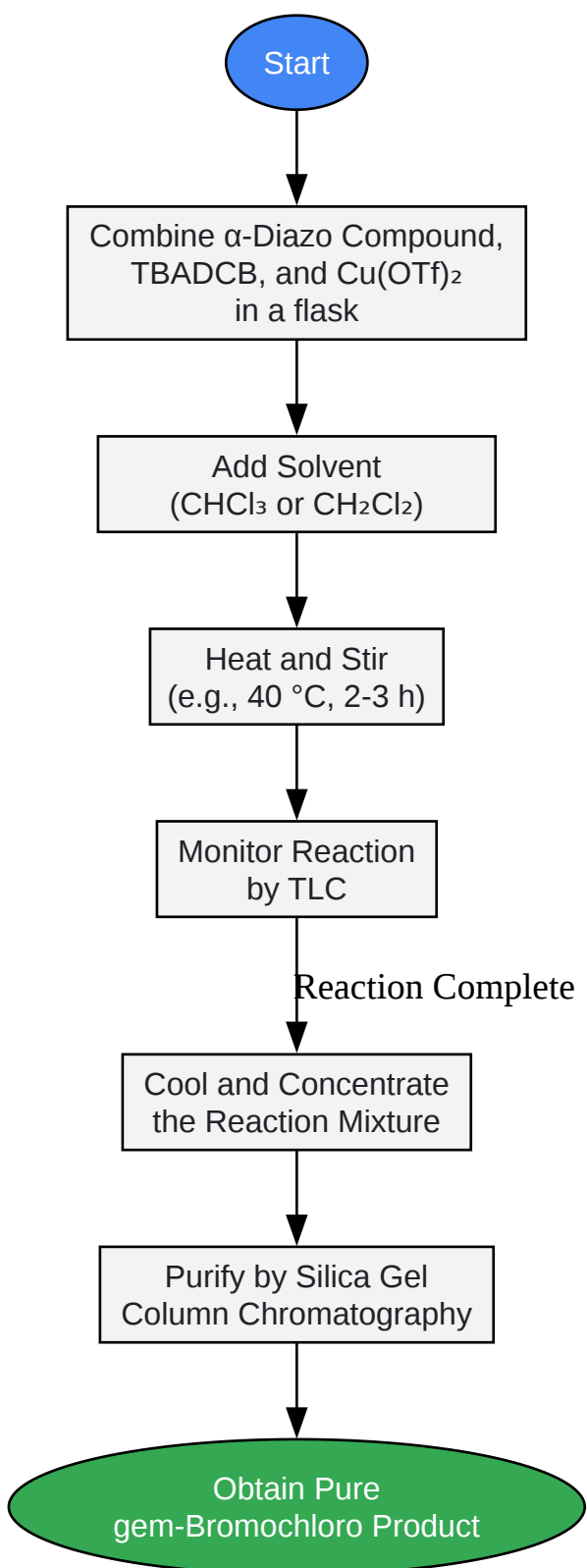
- Monitor the progress of the reaction by Thin Layer Chromatography (TLC).
- Upon completion of the reaction (typically within 2-3 hours), allow the mixture to cool to room temperature.
- Concentrate the reaction mixture under reduced pressure.
- Purify the crude product by silica gel column chromatography using an appropriate eluent system (e.g., a gradient of ethyl acetate in hexane) to afford the pure geminal bromochlorinated product.

Visualizations

Reaction Mechanism

The geminal bromochlorination of α -diazo carbonyl compounds with **Tetrabutylammonium Dichlorobromide** is catalyzed by a copper salt and is proposed to proceed through a metal carbenoid intermediate.





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References

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